

Application Note: Boc-4-Amino-5-methylhexanoic Acid in Peptide Synthesis

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Compound of Interest

Compound Name: 4-Amino-5-methylhexanoic acid

Cat. No.: B13273704

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Executive Summary

(R)-Boc-4-Amino-5-methylhexanoic acid (CAS: 197006-14-7) is a

-amino acid derivative used primarily to introduce non-hydrolyzable scissile bond isosteres into peptide backbones. Structurally, it resembles a leucine or valine residue extended by two methylene groups, placing the amino group at the

-position. This modification is critical in the development of protease inhibitors (e.g., Aspartic protease inhibitors like Renin or HIV protease inhibitors) and peptidomimetic foldamers.

Unlike standard

-amino acids, this molecule presents unique challenges in Solid Phase Peptide Synthesis (SPPS), specifically regarding entropic barriers to coupling and solubility. This guide provides a robust Boc-chemistry protocol optimized to mitigate these risks.

Chemical Properties & Handling[1]

Property	Specification
Chemical Name	(4R)-4-[(tert-butoxycarbonyl)amino]-5-methylhexanoic acid
Common Name	Boc- -Valine; Boc-4-amino-5-methylhexanoic acid
Molecular Formula	
Molecular Weight	245.32 g/mol
Chiral Center	-Carbon (C4)
Solubility	Soluble in DCM, DMF, DMSO; limited solubility in water. [1]
Storage	2-8°C, desiccated. Hygroscopic.

Structural Insight

The critical distinction between this molecule and a standard

-amino acid is the distance between the carboxyl and amino groups.

- -Amino Acid: 1 carbon separation ().
- -Amino Acid: 3 carbon separation ().

This increased distance introduces backbone flexibility, which can decrease coupling rates due to the higher entropic penalty of bringing the reactive ends together.

Expert Insights: Critical Success Factors Racemization Risks (Myth vs. Reality)

- Standard Risk: In

-amino acids, racemization occurs via oxazolone formation, facilitated by the acidity of the -proton.

- Reality: For **4-amino-5-methylhexanoic acid**, the chiral center is at the -position. The -carbon (C2) is a methylene group () and is achiral. Therefore, oxazolone-mediated racemization at the activation step is mechanistically impossible.
- The Real Risk: The primary concern is not racemization, but coupling efficiency. The flexible alkyl chain can fold back, hindering intermolecular access to the resin-bound amine.

Lactamization (The "Back-Biting" Risk)

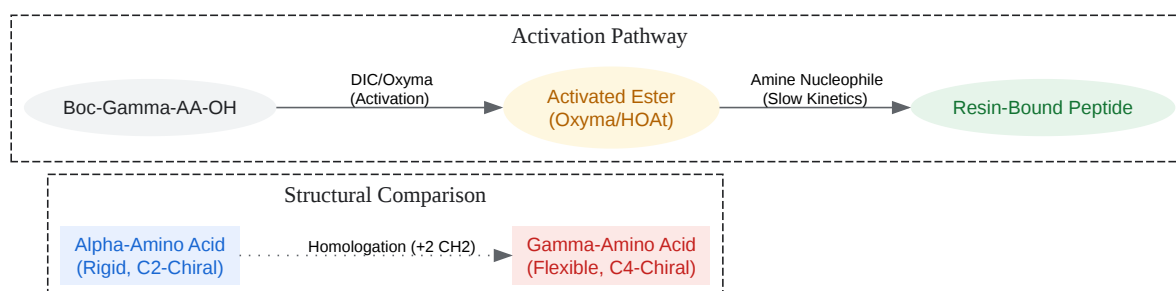
While the N-terminus is Boc-protected during activation (preventing immediate cyclization), a risk arises after the

-amino acid is coupled and subsequently deprotected. The free

-amine on the resin can theoretically attack the preceding carbonyl (the bond just formed) to form a 5-membered lactam (pyrrolidinone), cleaving the peptide chain.

- Solution: Ensure the next amino acid is coupled immediately and efficiently after deprotection to "cap" the amine.

Visualization: Activation & Structure



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Caption: Comparison of Alpha vs. Gamma amino acid structures and the activation pathway highlighting the kinetic challenge.

Protocol: Solid Phase Peptide Synthesis (Boc Chemistry)

Prerequisites:

- Resin: PAM Resin (0.5–0.8 mmol/g) or MBHA Resin (for C-term amides).
- Solvents: DCM (Dichloromethane), DMF (Dimethylformamide).^[2]
- Reagents: TFA (Trifluoroacetic acid), DIEA (Diisopropylethylamine), DIC (Diisopropylcarbodiimide), Oxyma Pure.

Step-by-Step Workflow

Step 1: Resin Preparation & Swelling^[2]

- Weigh appropriate amount of resin (e.g., 0.1 mmol scale).
- Swell in DCM for 30 minutes.
- Wash with DMF (3 x 1 min) to remove trace contaminants.

Step 2: Boc Deprotection (The "Cycle Start")

- Treat resin with 50% TFA in DCM (2 mL).
 - Pre-wash: 1 min (drain).
 - Reaction: 20 min (agitate gently).
- Drain and wash heavily:
 - DCM (3 x 1 min).
 - 5% DIEA in DCM (2 x 1 min) – Neutralization is critical.
 - DMF (3 x 1 min).

Step 3: Activation & Coupling of Boc-4-Amino-5-methylhexanoic Acid

Note: Use a 3-fold excess of the amino acid relative to resin loading.

- Dissolution: Dissolve 3 eq. of **Boc-4-Amino-5-methylhexanoic acid** and 3 eq. of Oxyma Pure in minimal DMF.
- Activation: Add 3 eq. of DIC. Allow to activate for 2-3 minutes (pre-activation is minimal to avoid side reactions, though racemization is low risk).
- Coupling: Transfer solution to the resin.
- Agitation: Agitate for 2 to 4 hours.
 - Expert Tip: Due to the flexible backbone, coupling kinetics are slower. If the sequence is difficult, extend to 6 hours or perform a double coupling (repeat step with fresh reagents).
- Monitoring: Perform a Kaiser Test (Ninhydrin).
 - Blue beads: Incomplete coupling

Recouple.

- Colorless/Yellow beads: Complete coupling

Proceed.

Step 4: Capping (Optional but Recommended)

If Kaiser test shows faint color after recoupling:

- Add Acetic Anhydride/Pyridine (1:1) in DCM.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Agitate for 10 mins to cap unreacted amines.

Step 5: Continuation

- Proceed to deprotect the Boc group of the newly coupled
-amino acid (Repeat Step 2).
- IMMEDIATELY couple the next amino acid to prevent any potential lactamization of the free
-amine.

QC & Characterization

Method	Expected Result / Standard
HPLC	Run on C18 column. Gradient: 5-95% ACN/Water (0.1% TFA). -amino acids are hydrophobic; expect increased retention time compared to standard peptides.
Mass Spectrometry	ESI-MS. Confirm Mass = . Note that the fragment pattern may differ due to the stability of the -peptide bond.
NMR (H)	Characteristic signals: 0.9 (d, Isopropyl methyls), 1.2-1.6 (m, protons), 1.4 (s, Boc).

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Incomplete Coupling	Steric bulk of the -substitution + Entropic penalty of the chain.	Use HATU/HOAt (3 eq) with DIEA (6 eq) instead of DIC. Increase temperature to 40°C (microwave assisted).
Low Solubility	Hydrophobic isopropyl side chain.	Use a solvent mixture of DMF/NMP (1:1) or add 1% Triton X-100.
Deletion Sequences	Incomplete Boc removal.	Extend TFA treatment to 2 x 15 mins. Ensure efficient washing after neutralization.[5]
Unexpected Mass (-18 Da)	Lactam formation (Pyrrolidinone).	Occurs if the N-terminus is left deprotected too long. Ensure rapid coupling of the subsequent residue.

References

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